Application Notes and Protocols for Thiazolyl Blue (MTT) Cell Viability Assay

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Compound of Interest

Compound Name:	*Thiazolyl Blue*
CAS No.:	*298-93-1*
Cat. No.:	*B1676488*

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Introduction

The **Thiazolyl Blue** Tetrazolium Bromide (MTT) assay is a widely adopted, sensitive, and reliable colorimetric method for assessing cell metabolic activity. As cellular metabolic activity is often proportional to the number of viable cells, the MTT assay is a key tool for evaluating cell viability, proliferation, and cytotoxicity.[1][2][3] This assay is foundational in diverse research areas, including drug discovery, toxicology, and cancer research.[2][4]

The principle of the MTT assay is based on the enzymatic reduction of the yellow, water-soluble tetrazolium salt, MTT, into a purple, insoluble formazan product.[1][2][5] This conversion is primarily carried out by NAD(P)H-dependent oxidoreductase enzymes, such as succinate dehydrogenase, located in the mitochondria of metabolically active cells.[2][4] Consequently, the amount of formazan produced is directly proportional to the number of viable cells.[5] The insoluble formazan crystals are then solubilized, and the absorbance of the resulting colored solution is quantified using a spectrophotometer.[1][3]

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Principle of the MTT Assay

The core of the MTT assay lies in the activity of mitochondrial dehydrogenases in living cells. These enzymes cleave the tetrazolium ring of MTT, reducing it to formazan, which is a purple, crystalline substance.[2] Dead or inactive cells, with compromised mitochondrial function, are unable to perform this conversion. The subsequent solubilization of the formazan crystals allows for the measurement of its concentration, which reflects the metabolic activity and, by extension, the viability of the cell population.

Experimental Protocols

This section provides detailed protocols for performing the MTT assay on both adherent and suspension cells. It is crucial to optimize assay conditions, such as cell seeding density and incubation times, for each specific cell line and experimental setup to ensure a linear relationship between cell number and absorbance.

Reagent Preparation

MTT Stock Solution (5 mg/mL):

- Dissolve MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) in sterile phosphate-buffered saline (PBS) to a final concentration of 5 mg/mL.[4][6][7]
- Mix thoroughly by vortexing or sonication until the MTT is completely dissolved.[6]
- Sterile-filter the solution using a 0.2 µm filter to remove any undissolved particles.[1]
- Store the MTT stock solution protected from light at 4°C for short-term use (up to a few days) or at -20°C for long-term storage (stable for at least 6 months).[6] It is recommended to aliquot the solution to avoid repeated freeze-thaw cycles.[8]

Solubilization Solution: There are several options for the solubilization solution. Common choices include:

- Dimethyl sulfoxide (DMSO): This is a widely used solvent.[2]
- Acidified Isopropanol: A solution of 4 mM HCl and 0.1% NP40 in isopropanol.[6]

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- SDS-HCl Solution: Add 10 mL of 0.01 M HCl to 1 g of SDS and mix gently until dissolved.[9]

Note: The choice of solubilization agent may need to be optimized for your specific cell type.

Protocol for Adherent Cells

- Cell Seeding: Plate adherent cells in a 96-well flat-bottomed plate at a predetermined optimal density (e.g., 1,000 to 100,000 cells per well) in a final volume of 100 µL of culture medium per well. Include wells with medium only as a blank control.
- Cell Treatment: Incubate the plate for 6 to 24 hours to allow cells to attach. Then, treat the cells with the desired compounds or vehicle control for the specified duration.
- MTT Addition: After the treatment period, carefully aspirate the culture medium.[2] Add 50 µL of serum-free medium and 50 µL of MTT solution (5 mg/mL) to each well.[1][6] Alternatively, add 10 µL of MTT reagent directly to each well containing 100 µL of medium.
- Incubation: Incubate the plate at 37°C in a humidified atmosphere with 5% CO_2 for 2 to 4 hours.[2] During this time, viable cells will metabolize the MTT into formazan crystals, which will appear as a punctate purple precipitate under a microscope.
- Formazan Solubilization:
  - Option 1 (Recommended for adherent cells): Carefully aspirate the MTT-containing medium without disturbing the formazan crystals.[2] Add 100-150 µL of a solubilization solution (e.g., DMSO) to each well to dissolve the formazan crystals.[2]
  - Option 2: Add 100 µL of the Detergent Reagent to each well without removing the MTT solution.
- Absorbance Measurement: Gently shake the plate on an orbital shaker for about 15 minutes to ensure complete dissolution of the formazan.[4][6] Measure the absorbance at a wavelength of 570 nm using a microplate reader. A reference wavelength of 630 nm can be used to subtract background absorbance.[2][4] Readings should be taken within 1 hour of adding the solubilization solution.[4][6]

Protocol for Suspension Cells

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- Cell Seeding: Seed suspension cells in a 96-well plate at an optimal density in a final volume of 100 µL of culture medium per well.
- Cell Treatment: Treat the cells with the desired compounds or vehicle control for the specified duration.
- MTT Addition: Add 10 µL of MTT reagent to each well.
- Incubation: Incubate the plate at 37°C for 2 to 4 hours.
- Centrifugation (Optional but recommended): To concentrate the cells and formazan crystals, centrifuge the plate at 1,000 x g for 5 minutes at 4°C.[1][4][6]
- Formazan Solubilization:
  - If centrifuged: Carefully aspirate the supernatant without disturbing the cell pellet.[2] Add 100-150 µL of solubilization solution to each well.[2]
  - Without centrifugation: Add 100 µL of Detergent Reagent directly to each well.
- Absorbance Measurement: Mix thoroughly by gentle pipetting or shaking to dissolve the formazan crystals.[4] Measure the absorbance at 570 nm (with a 630 nm reference wavelength) within 1 hour.[2][4]

Data Presentation and Analysis

The raw absorbance values are processed to determine cell viability.

Data Analysis Steps:

- Average Duplicates/Triplicates: Calculate the average absorbance for each sample condition.[6]
- Subtract Background: Subtract the average absorbance of the blank (medium only) wells from all other absorbance readings to get the corrected absorbance.[6]
- Calculate Percentage Viability: Express the viability of treated cells as a percentage of the viability of the untreated control cells using the following formula:

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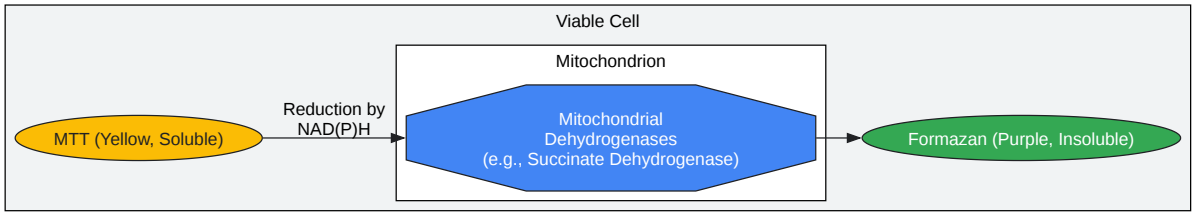
- % Cell Viability = (Corrected Absorbance of Treated Cells / Corrected Absorbance of Control Cells) x 100

Example Data Table:

Treatment Concentration (µM)	Mean Absorbance (570 nm)	Standard Deviation	Corrected Absorbance	% Cell Viability
0 (Control)	1.250	0.050	1.150	100.0%
1	1.100	0.045	1.000	87.0%
10	0.850	0.030	0.750	65.2%
50	0.450	0.025	0.350	30.4%
100	0.200	0.015	0.100	8.7%
Blank	0.100	0.010	0.000	0.0%

Visualizations

Cellular Mechanism of MTT Reduction



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Caption: Cellular conversion of MTT to formazan by mitochondrial enzymes in viable cells.

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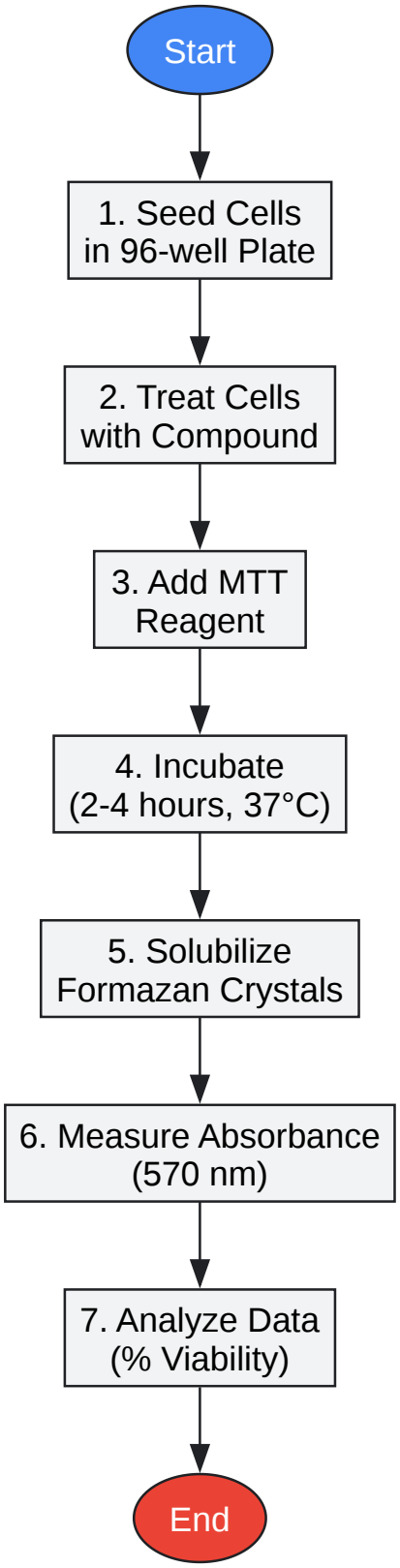
Experimental Workflow of the MTT Assay



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